

# Application Notes and Protocols for Ceritinib Dihydrochloride in Cell Culture

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## Compound of Interest

Compound Name: Ceritinib dihydrochloride

Cat. No.: B8058383

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These application notes provide detailed protocols for the preparation and use of **ceritinib dihydrochloride** in cell culture experiments. Ceritinib is a potent and selective inhibitor of Anaplastic Lymphoma Kinase (ALK) tyrosine kinase, primarily used in cancer research and drug development.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Product Information

Property	Value	Reference
Synonyms	LDK378 dihydrochloride, Zykadia	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>28</sub> H <sub>36</sub> Cl <sub>2</sub> N <sub>5</sub> O <sub>3</sub> S (dihydrochloride)	<a href="#">[4]</a>
Molecular Weight	631.06 g/mol	<a href="#">[4]</a>
Appearance	Crystalline solid	<a href="#">[6]</a>
Storage	Store at -20°C for long-term stability (≥4 years)	<a href="#">[6]</a>

## Solubility

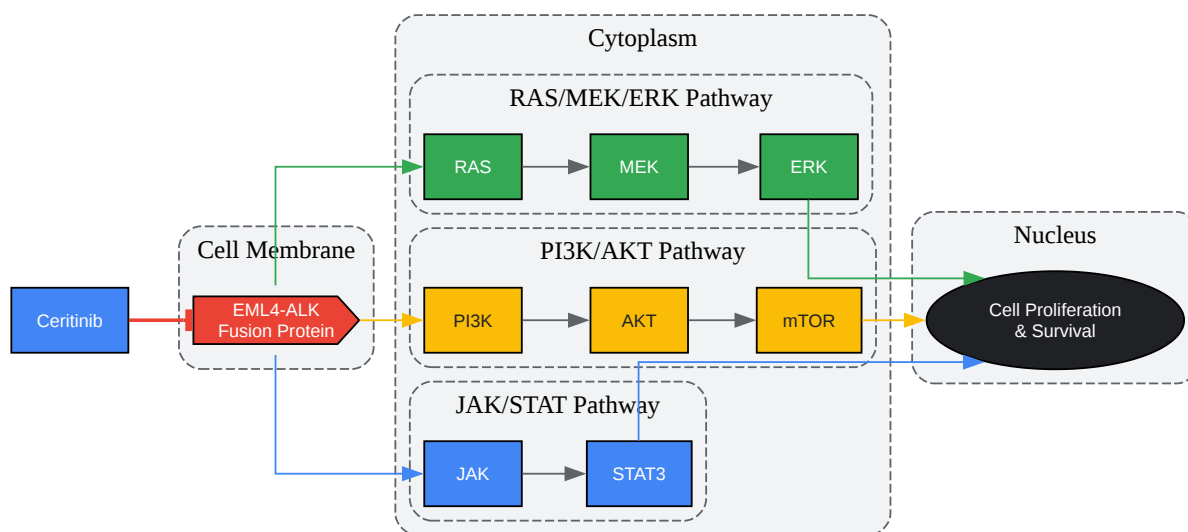
**Ceritinib dihydrochloride** exhibits varying solubility in different solvents. It is crucial to select the appropriate solvent for preparing stock solutions to ensure complete dissolution and stability. The compound is sparingly soluble in aqueous buffers.[\[6\]](#)

Solvent	Solubility	Concentration (mM)	Reference
DMSO	13 mg/mL	20.6 mM	<a href="#">[4]</a>
Ethanol	10 mg/mL	15.84 mM	<a href="#">[4]</a>
Water	Insoluble	-	<a href="#">[4]</a>
DMF	12 mg/mL	-	<a href="#">[6]</a>

Note: For maximum solubility in aqueous buffers, it is recommended to first dissolve ceritinib in an organic solvent like DMSO or DMF and then dilute with the aqueous buffer.[\[6\]](#) Aqueous solutions are not recommended for storage for more than one day.[\[6\]](#)

## Mechanism of Action and Signaling Pathway

Ceritinib is an ATP-competitive inhibitor of ALK tyrosine kinase.[\[5\]](#) In many non-small cell lung cancers (NSCLC), a chromosomal rearrangement leads to the fusion of the EML4 gene with the ALK gene, resulting in a constitutively active EML4-ALK fusion protein that drives tumor growth.[\[1\]](#)[\[2\]](#) Ceritinib binds to the ATP-binding site within the kinase domain of ALK, inhibiting its autophosphorylation.[\[2\]](#) This blockade prevents the activation of downstream signaling pathways critical for cell proliferation and survival, including the PI3K/AKT, MEK/ERK, and STAT3 pathways.[\[2\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)



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Caption: Ceritinib inhibits the EML4-ALK fusion protein, blocking downstream signaling pathways.

## Experimental Protocols

### Preparation of Ceritinib Dihydrochloride Stock Solution

Materials:

- **Ceritinib dihydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile filter tips

Procedure:

- Pre-weighing: Allow the **ceritinib dihydrochloride** vial to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **ceritinib dihydrochloride** powder in a sterile microcentrifuge tube.
- Dissolution: Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 20 mM). For instance, to prepare a 10 mM stock solution from 5 mg of **ceritinib dihydrochloride** (MW: 631.06 g/mol ), add approximately 792  $\mu$ L of DMSO.
- Solubilization: Vortex the solution thoroughly to ensure complete dissolution. Gentle warming (e.g., in a 37°C water bath for 5-10 minutes) can aid in solubilization if needed.
- Sterilization: While not always necessary due to the nature of DMSO, if stringent sterility is required, the stock solution can be filtered through a 0.22  $\mu$ m syringe filter compatible with DMSO.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C.

## Preparation of Working Solutions for Cell Culture

### Materials:

- **Ceritinib dihydrochloride** stock solution (e.g., 10 mM in DMSO)
- Complete cell culture medium (e.g., RPMI-1640 or DMEM with 10% FBS)
- Sterile tubes and pipettes

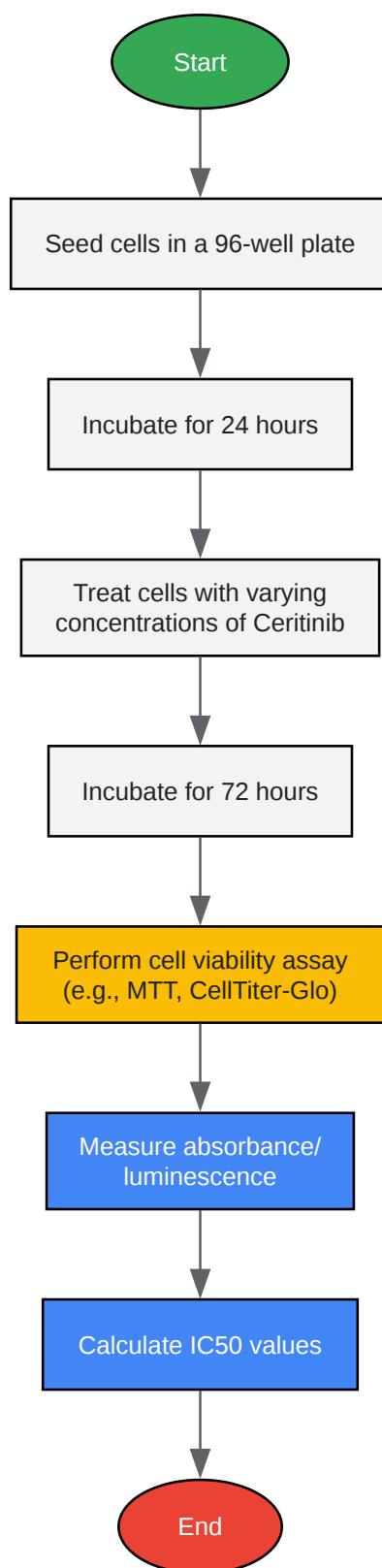
### Procedure:

- Thawing: Thaw a single aliquot of the ceritinib stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in complete cell culture medium to achieve the desired final concentrations for your experiment. It is recommended to prepare intermediate dilutions to ensure accuracy.

- **Final Concentration:** The final concentration of DMSO in the cell culture medium should be kept low (typically  $\leq 0.1\%$ ) to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.
- **Application to Cells:** Add the prepared working solutions to your cell cultures.

## Experimental Workflow: Cell Viability Assay

This workflow outlines a typical experiment to determine the effect of ceritinib on the viability of cancer cell lines.



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